

Application Notes & Protocols: Transmission Electron Microscopy (TEM) for Carbon Black Aggregate Analysis

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Compound of Interest

Compound Name: Carbon Black

Cat. No.: B072142

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Introduction

Transmission Electron Microscopy (TEM) is a powerful, high-resolution imaging technique indispensable for the morphological characterization of **carbon black** aggregates. The nanostructure of **carbon black**, including the size and shape of its primary particles and aggregates, significantly influences the performance characteristics of materials in which it is incorporated, such as rubbers, plastics, and coatings.^{[1][2]} This document provides detailed application notes and standardized protocols for the analysis of **carbon black** aggregates using TEM, with a focus on providing reproducible and quantifiable data.

The primary objectives of TEM analysis of **carbon black** are to determine key morphological parameters, including:

- **Primary Particle Size:** The fundamental building blocks of **carbon black** aggregates.
- **Aggregate Size and Shape:** The morphology of the fused primary particles, which dictates the "structure" of the **carbon black**.^[1]
- **Aggregate Size Distribution:** The statistical distribution of aggregate sizes within a sample.

These parameters are critical for predicting and controlling the end-use properties of materials, such as reinforcement, viscosity, and dispersibility.^{[1][2]} The standard test method for this analysis is ASTM D3849, "Standard Test Method for **Carbon Black**—Morphological Characterization of **Carbon Black** Using Electron Microscopy."^{[2][3][4]}

Experimental Protocols

TEM Sample Preparation: Drop-Casting Method

Proper sample preparation is critical to obtain high-quality TEM images that are representative of the bulk material. The goal is to achieve a well-dispersed sample on the TEM grid, where individual aggregates are visible and not overlapping.

Materials:

- **Carbon black** sample
- Solvent (e.g., ethanol, methanol, or chloroform)
- Glass vial
- Ultrasonicator (bath or probe)
- Pipette or micropipette
- TEM grids (e.g., copper grids with a thin carbon support film)
- Filter paper

Protocol:

- Dispersion Preparation:
 - Weigh a small amount of the **carbon black** powder (typically 1-5 mg) and place it into a clean glass vial.
 - Add 5-10 mL of the chosen solvent to the vial. Ethanol and methanol are common choices due to their volatility. Chloroform can also be used for better dispersion of some **carbon black** grades.

- Tightly cap the vial.
- Ultrasonication:
 - Place the vial in an ultrasonic bath or use a probe sonicator to disperse the **carbon black** aggregates.
 - Sonicate for 10-15 minutes. The goal is to break up agglomerates (loosely held groups of aggregates) without fracturing the primary aggregates themselves. Over-sonication should be avoided.
- Grid Preparation:
 - Place a clean TEM grid, carbon-film side up, on a piece of filter paper.
- Drop-Casting:
 - Immediately after ultrasonication, use a pipette to draw a small amount of the **carbon black** dispersion.
 - Carefully deposit a single drop (approximately 5-10 μL) onto the surface of the TEM grid.
 - Allow the solvent to evaporate completely. This can be done at room temperature or in a desiccator. The filter paper will help to wick away excess solvent.
- Drying and Storage:
 - Ensure the grid is completely dry before loading it into the TEM.
 - Store the prepared grids in a clean, dry grid box to prevent contamination.

TEM Imaging

Instrumentation and Operating Conditions:

- Transmission Electron Microscope: A standard TEM operating at an accelerating voltage of 80-200 kV is suitable for **carbon black** analysis.

- **Magnification:** Images should be acquired at a range of magnifications to capture both the overall aggregate morphology and the details of the primary particles. Typical magnifications range from 20,000x to 200,000x.
- **Image Acquisition:** A sufficient number of images from different areas of the grid should be captured to ensure a statistically representative analysis of the sample. It is recommended to acquire at least 10-20 images.
- **Image Format:** Images should be saved in a high-quality, uncompressed format such as TIFF for subsequent image analysis.

Data Presentation: Quantitative Analysis of Carbon Black Grades

The following tables summarize typical morphological data obtained from TEM analysis for common **carbon black** grades: N220, N330, and N550. These grades are widely used in the rubber and plastics industries and exhibit distinct structural characteristics.[\[5\]](#)[\[6\]](#)

Table 1: Primary Particle Size of Different **Carbon Black** Grades

Carbon Black Grade	Average Primary Particle Size (nm)	Reference
N220	20 - 25	[7]
N330	28 - 36	[8]
N550	50 - 60	[7]

Table 2: Aggregate Morphology Parameters of Different **Carbon Black** Grades (Illustrative Data)

Parameter	N220	N330	N550
Average Aggregate Area (nm ²)	15,000 - 25,000	20,000 - 35,000	30,000 - 50,000
Average Aggregate Perimeter (nm)	800 - 1,500	1,000 - 2,000	1,200 - 2,500
Average Feret's Diameter (nm)	150 - 250	180 - 300	200 - 350
Average Circularity (a.u.)	0.3 - 0.5	0.4 - 0.6	0.5 - 0.7

Note: The values in Table 2 are illustrative and can vary depending on the specific manufacturing process and the analysis methodology. Circularity is a shape factor where a value of 1.0 represents a perfect circle.

Image Analysis Protocol using ImageJ/Fiji

ImageJ (or its distribution, Fiji) is a powerful, open-source image processing program that can be used to perform quantitative analysis of TEM micrographs of **carbon black** aggregates.

Protocol:

- Open Image:
 - Launch ImageJ/Fiji.
 - Go to File > Open... and select the TEM micrograph to be analyzed.
- Set Scale:
 - Zoom into the scale bar on the TEM image.
 - Select the "Straight Line" tool from the toolbar.
 - Draw a line across the length of the scale bar.

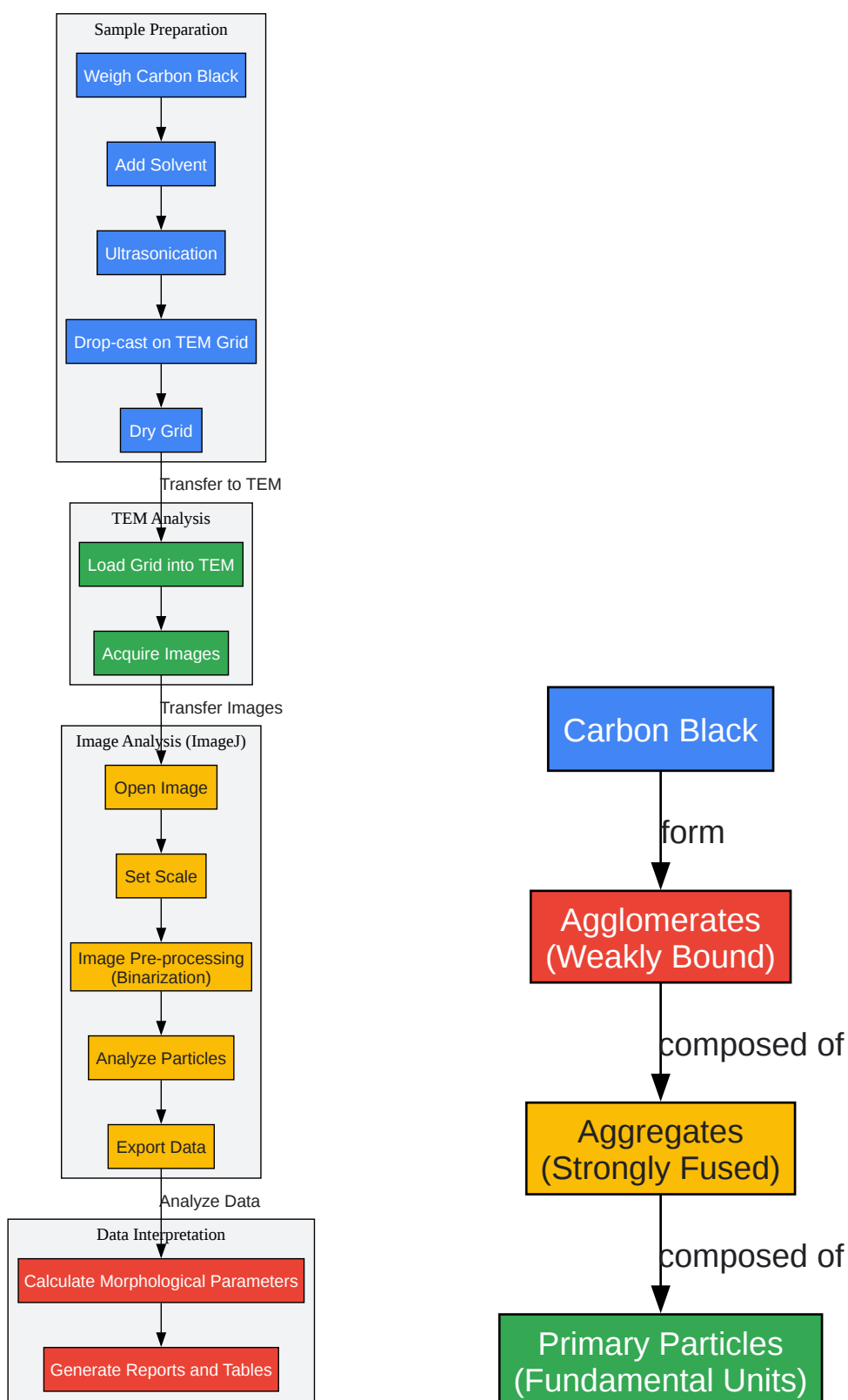
- Go to Analyze > Set Scale....
- In the "Known distance" field, enter the length of the scale bar as indicated on the micrograph.
- In the "Unit of length" field, enter the appropriate unit (e.g., "nm").
- Check the "Global" box to apply this scale to all subsequent images opened during the session.
- Click "OK".
- Image Pre-processing:
 - Go to Process > Binary > Make Binary. This will convert the image to black and white, which is necessary for particle analysis.
 - Adjust the threshold if necessary using Image > Adjust > Threshold... to ensure that the **carbon black** aggregates are clearly distinguished from the background.
- Particle Analysis:
 - Go to Analyze > Analyze Particles....
 - Size (unit²): Set a minimum and maximum size range to exclude noise and artifacts. This may require some trial and error based on the image.
 - Circularity: Set the circularity range (0.0 to 1.0) to filter particles based on their shape.
 - Show: Select "Outlines" from the dropdown menu to visualize the analyzed particles.
 - Display results: Ensure this box is checked.
 - Exclude on edges: Check this box to exclude particles that are touching the edge of the image.
 - Summarize: Check this box to get a summary of the results.
 - Click "OK".

- Data Collection and Export:
 - The "Results" window will display the measurements for each individual aggregate, including Area, Perimeter, and Feret's Diameter.
 - The "Summary" window will provide an overview of the total count, average size, and other statistical data.
 - The results can be saved as a .csv file for further analysis in other software by going to File > Save As... in the "Results" window.

Visualizations

Experimental Workflow

The following diagram illustrates the complete workflow for the TEM analysis of **carbon black** aggregates, from sample preparation to data analysis.



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References

- 1. Aggregate Size and Shape and Carbon Black Structure [ebrary.net]
- 2. ASTM D3849 | Materials Characterization Services [mat-cs.com]
- 3. s3-prod.rubbernews.com [s3-prod.rubbernews.com]
- 4. intertekinform.com [intertekinform.com]
- 5. nbinno.com [nbinno.com]
- 6. Comparative Analysis of Three Common Carbon Black Pigment Grades in Bu - XT Pigment [xt-pigment.com]
- 7. researchgate.net [researchgate.net]
- 8. continentalcarbon.com [continentalcarbon.com]
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